

Enigmol as a Sphingosine Kinase Inhibitor: A Technical Guide

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Compound of Interest

Compound Name: *Enigmol*

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Introduction

Enigmol, with the chemical name (2S,3S,5S)-2-amino-3,5-dihydroxyoctadecane, is a synthetic analog of sphingoid bases that has garnered significant interest in the field of oncology.^{[1][2]} Unlike endogenous sphingolipids such as sphingosine, **Enigmol** is designed to be metabolically robust. A key structural feature of **Enigmol** is the absence of a primary hydroxyl group at the C1 position, which prevents its phosphorylation by sphingosine kinases (SphKs).^{[1][2]} This characteristic makes **Enigmol** a persistent sphingoid base analog, as it cannot be converted into the pro-survival signaling molecule, sphingosine-1-phosphate (S1P).^{[1][2]}

Sphingosine kinases, particularly SphK1, are recognized as important targets in cancer therapy due to their role in promoting cell proliferation, survival, and resistance to chemotherapy. The dysregulation of the SphK/S1P signaling axis is implicated in various cancers. **Enigmol**'s inability to be phosphorylated, coupled with its demonstrated cytotoxic effects against a broad range of cancer cell lines, positions it as a promising therapeutic agent. This technical guide provides an in-depth overview of **Enigmol**'s mechanism of action as a sphingosine kinase

inhibitor, supported by quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

Mechanism of Action

Enigmol exerts its anti-cancer effects through a multi-faceted mechanism of action. While it is not a direct competitive inhibitor in the traditional sense, its primary mode of action is centered around the disruption of the sphingolipid rheostat, the balance between pro-apoptotic sphingolipids (like ceramide and sphingosine) and pro-survival S1P.

Inhibition of S1P Production

By being a substrate that cannot be phosphorylated by SphK1 and SphK2, **Enigmol** effectively acts as a functional inhibitor of S1P production from sphingoid base precursors. Although **Enigmol** has been shown to inhibit sphingosine kinase activity in in-vitro assays, it does not lead to a significant reduction in the overall cellular S1P levels.^[2] Instead, its persistence as an unphosphorylated sphingoid base analog is thought to be a key contributor to its cytotoxic effects.

Modulation of Downstream Signaling Pathways

Enigmol has been shown to modulate key signaling pathways involved in cancer cell proliferation and survival. One of the well-documented effects is its ability to "normalize" the aberrant accumulation of β -catenin in the nucleus and cytoplasm of colon cancer cells.^{[1][2]} This is a critical pathway in the development and progression of many cancers.

Quantitative Data

The following tables summarize the available quantitative data on the efficacy of **Enigmol**.

Table 1: In Vitro Cytotoxicity of **Enigmol** against Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Reference
LNCaP	Prostate Cancer	9.7 ± 0.3	[3]
PC-3	Prostate Cancer	10.3 ± 0.2	[3]
HT29	Colon Cancer	8 - 12	[2]
DU145	Prostate Cancer	8 - 12	[2]
HL60	Leukemia	8 - 12	[2]
MCF-7	Breast Cancer	8 - 12	[2]
NCI-60 Panel	Various	0.4 - 14	[3]

Table 2: In Vivo Efficacy of **Enigmol** in Mouse Models

Mouse Model	Cancer Type	Treatment	Effect	Reference
Min Mice	Intestinal Tumors	0.025% (w/w) in diet	50% reduction in tumor number	[1][2]
Nude Mouse Xenograft (DU145)	Prostate Cancer	8 mg/kg/day (i.p.)	Tumor growth suppression	[2]
Nude Mouse Xenograft (PC-3)	Prostate Cancer	10 mg/kg/day (oral)	Tumor growth suppression	[2]

Table 3: Preclinical Pharmacokinetic Parameters of **Enigmol**

Species	Dose & Route	Parameter	Value	Reference
Mouse	4 mg/kg (i.p.)	Blood Concentration (Day 4)	0.41 ± 0.20 μM	[2]
Mouse	N/A	Tumor Concentration (PC-3 xenograft)	0.18 ± 0.07 nmol/g tissue	[2]

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the study of **Enigmol**.

In Vitro Sphingosine Kinase Activity Assay (Radiometric)

This protocol is a standard method for determining the enzymatic activity of sphingosine kinase and can be adapted to assess the inhibitory potential of compounds like **Enigmol**.

- Materials:
 - Recombinant human SphK1 or SphK2
 - D-erythro-sphingosine
 - [γ - 32 P]ATP or [γ - 33 P]ATP
 - Kinase Assay Buffer (e.g., 20 mM Tris-HCl, pH 7.4, 1 mM 2-mercaptoethanol, 1 mM EDTA, 5 mM sodium orthovanadate, 40 mM β -glycerophosphate, 15 mM NaF, 1 mM PMSF, 10 mM MgCl₂)
 - **Enigmol** (dissolved in a suitable solvent, e.g., DMSO)
 - P81 phosphocellulose cation exchange paper
 - 75 mM orthophosphoric acid
 - Acetone
 - Scintillation counter
- Procedure:
 - Prepare a reaction mixture containing the kinase assay buffer, a known concentration of recombinant SphK, and **Enigmol** at various concentrations.

- Initiate the reaction by adding the substrates: D-erythro-sphingosine and [γ - 32 P]ATP.
- Incubate the reaction mixture at 37°C for a defined period (e.g., 30 minutes).
- Stop the reaction by placing the reaction tubes on ice.
- Spot an aliquot of the reaction mixture onto P81 phosphocellulose paper.
- Wash the P81 paper three times with 75 mM orthophosphoric acid, followed by a final wash with acetone.
- Dry the P81 paper and quantify the radioactivity using a scintillation counter to determine the amount of radiolabeled S1P produced.
- Calculate the percentage of inhibition at each **Enigmol** concentration relative to a control reaction without the inhibitor.

Cell Viability Assay (WST-1)

This colorimetric assay is used to assess the cytotoxic effects of **Enigmol** on cancer cell lines.

- Materials:
 - Cancer cell lines (e.g., HT29, DU145)
 - Complete cell culture medium
 - **Enigmol** (complexed with fatty acid-free bovine serum albumin)
 - WST-1 reagent
 - 96-well microtiter plates
 - Microplate reader
- Procedure:
 - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.

- Treat the cells with various concentrations of **Enigmol** for a specified duration (e.g., 24 hours).
- Add WST-1 reagent to each well and incubate for a further 1-4 hours at 37°C.
- Measure the absorbance of the samples at the appropriate wavelength (typically around 450 nm) using a microplate reader.
- Calculate the percentage of cell viability at each **Enigmol** concentration relative to untreated control cells.
- Determine the IC50 value by plotting the percentage of viability against the logarithm of the **Enigmol** concentration.

In Vivo Xenograft Mouse Model

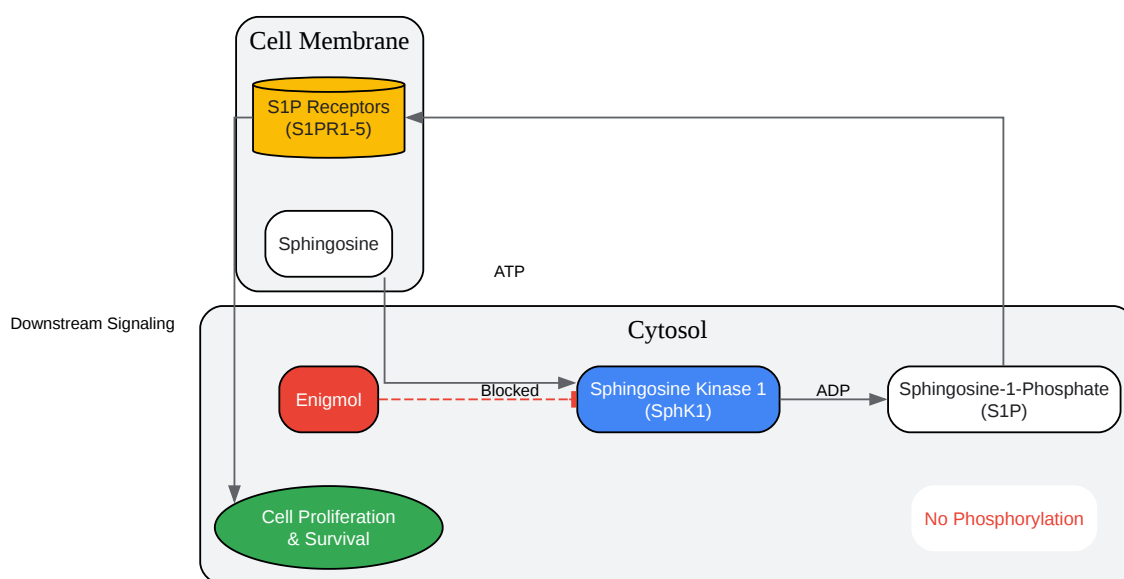
This protocol outlines a general procedure for evaluating the anti-tumor efficacy of **Enigmol** in a xenograft mouse model.

- Materials:
 - Immunocompromised mice (e.g., athymic nude mice)
 - Human cancer cells (e.g., DU145, PC-3)
 - **Enigmol** formulation for in vivo administration (e.g., in olive oil)
 - Vehicle control (e.g., olive oil)
 - Calipers for tumor measurement
- Procedure:
 - Inject human cancer cells subcutaneously into the flanks of immunocompromised mice.
 - Allow the tumors to grow to a palpable size (e.g., 50-100 mm³).
 - Randomly assign mice to treatment and control groups.

- Administer **Enigmol** or vehicle control to the respective groups daily via the desired route (e.g., intraperitoneal injection or oral gavage).
- Measure tumor volume using calipers at regular intervals (e.g., every 2-3 days). Tumor volume can be calculated using the formula: $(\text{length} \times \text{width}^2) / 2$.
- Monitor the body weight and general health of the mice throughout the study.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, histological analysis).
- Compare the tumor growth curves between the **Enigmol**-treated and control groups to assess anti-tumor efficacy.

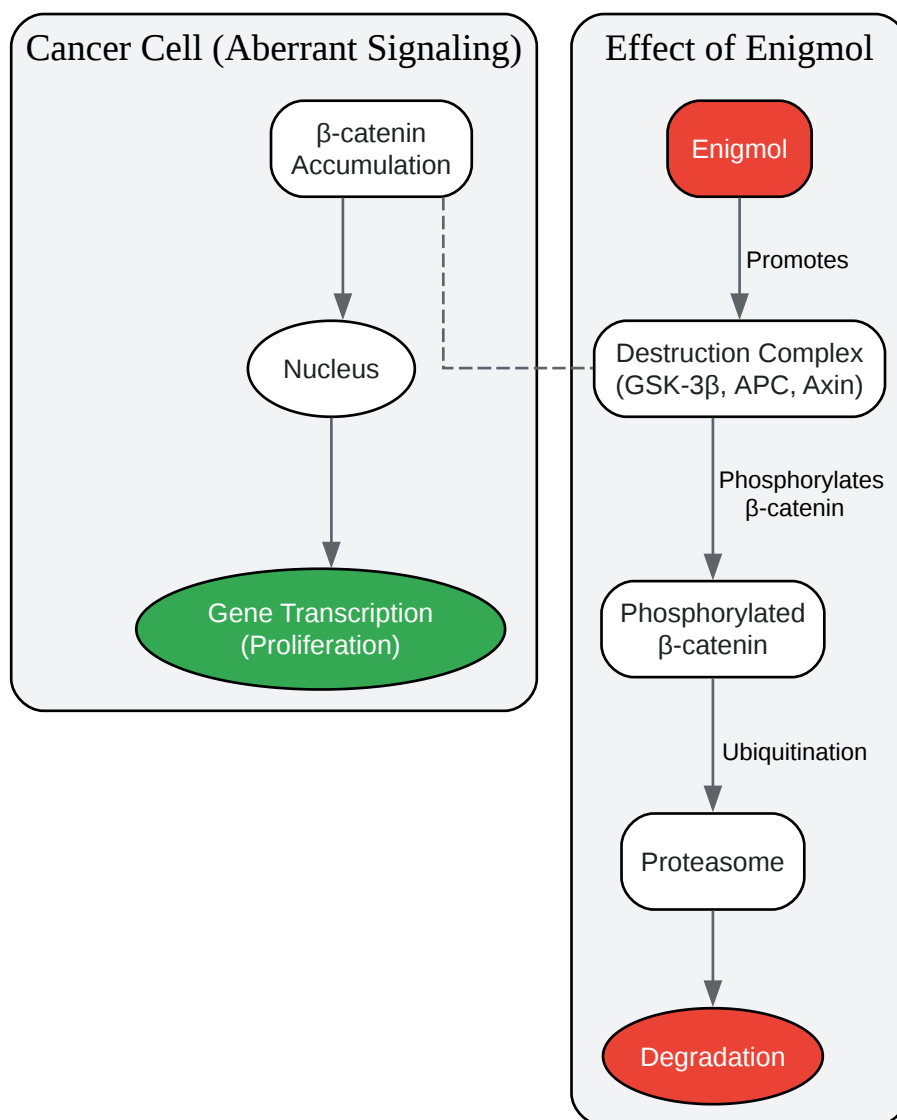
Visualizations

Signaling Pathways



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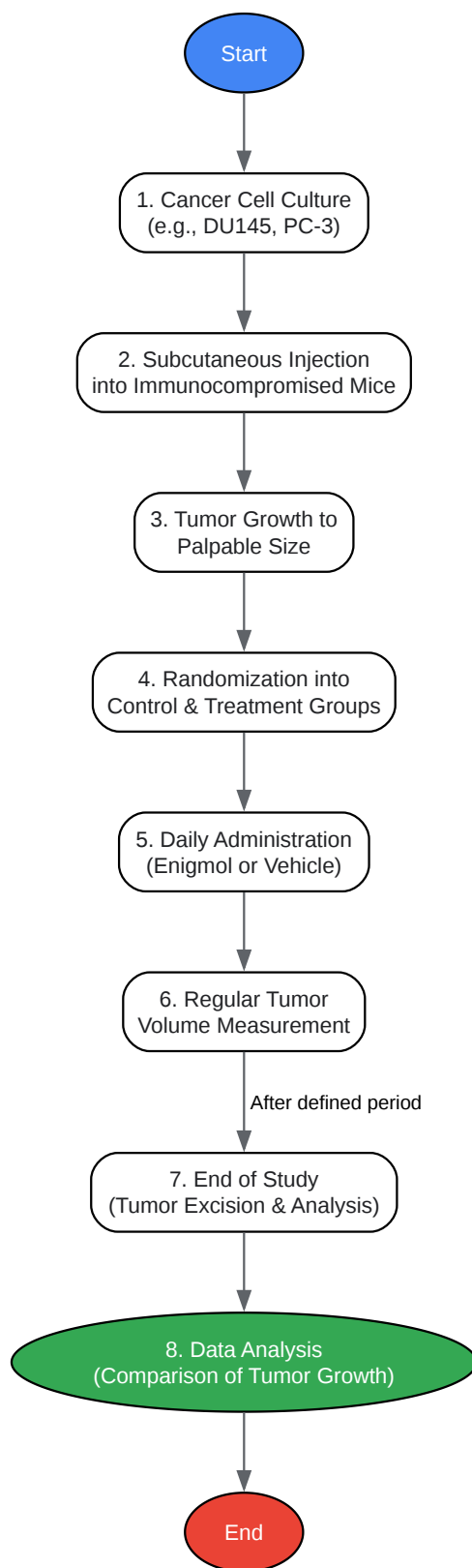
Caption: Sphingosine Kinase Signaling Pathway and the Action of **Enigmol**.



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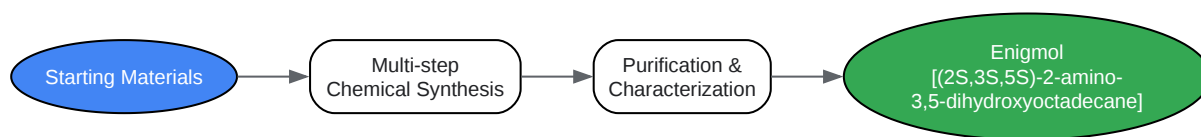
Caption: **Enigmol**'s Modulation of the β -catenin Degradation Pathway.

Experimental Workflows



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Caption: Workflow for In Vivo Efficacy Study of **Enigmol**.



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Caption: High-Level Workflow for the Chemical Synthesis of **Enigmol**.

Conclusion

Enigmol represents a novel and promising strategy for cancer therapy by targeting the sphingosine kinase pathway. Its unique mechanism of action, characterized by its inability to be phosphorylated to the pro-survival S1P, leads to the accumulation of a persistent sphingoid base analog that induces cytotoxicity in a wide range of cancer cells. Furthermore, its ability to modulate critical oncogenic pathways, such as the β -catenin signaling cascade, adds to its therapeutic potential. The in vivo efficacy demonstrated in preclinical models of colon and prostate cancer, coupled with its oral bioavailability, underscores its potential for further clinical development. This technical guide provides a comprehensive overview of the current understanding of **Enigmol**, offering valuable information for researchers and drug development professionals working on novel cancer therapeutics. Further investigation into the precise molecular interactions of **Enigmol** and its downstream effects will continue to elucidate its full therapeutic potential.

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